

UC-781 thermal stability and pH stability

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Compound Focus: UC-781

CAS No.: 178870-32-1

Cat. No.: S546217

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Stability Profile of UC-781

The following tables consolidate quantitative stability data from experimental studies.

Table 1: Thermal Stability Profile of UC-781

Formulation / Condition	Temperature	Duration	Stability Outcome	Source
5% in Replens gel	50 °C	30 days	Fully stable; retained antiviral potency	[1]
Stock solution (with Tween 80/DMSO)	65 °C	Not specified	Good stability	[2]
Solid substance	~130 °C (Melting Point)	-	Determined via DSC analysis; provides a baseline for processing	[3]

Table 2: pH Stability and Solubility Profile of UC-781

Property / Condition	Value / Outcome	Notes / Context	Source
Aqueous Solubility	< 30 ng/mL	Intrinsically poor water solubility	[4]
Stability at Low pH	Stable at pH 1.2 - 4.3 for 4 hours	No loss of antiviral potency after exposure; relevant for vaginal environment (pH ~3.5-4.5)	[1]
Solubility Enhancement (SBE-β-CD)	Linear increase with cyclodextrin concentration (AL-type profile)	5% SBE- β -CD significantly increases solubility; inclusion complex formation	[2]

Experimental Protocols for Stability Assessment

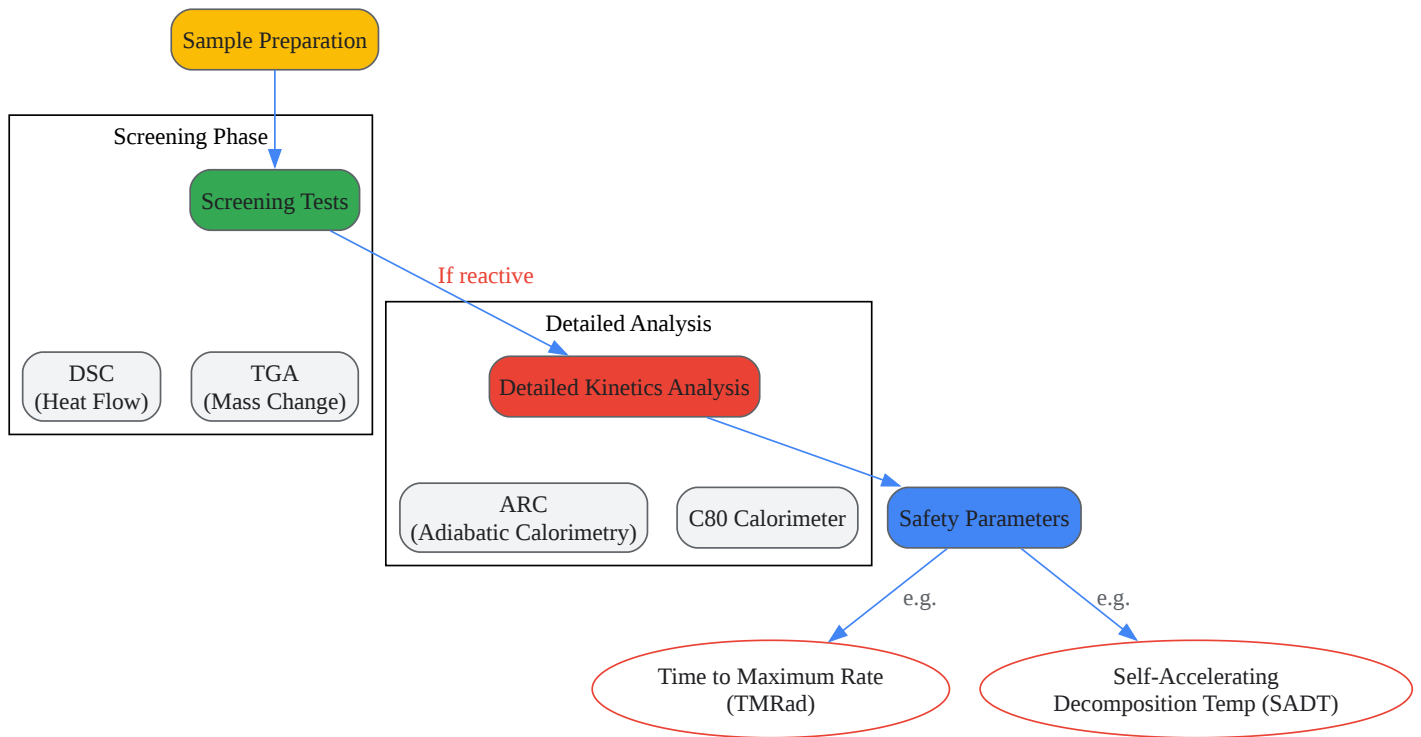
For researchers seeking to replicate or extend these stability studies, here are the key methodologies cited in the literature.

Thermal Stability Testing Protocol

Thermal stability can be assessed using standardized methods. While ASTM E2550-21 provides a general framework for thermal stability screening via **Thermogravimetric Analysis (TGA)** [5], more specific methodologies were used in **UC-781** studies:

- **Formulation Stability:** A 5% (w/w) UC781 Replens gel was stored at elevated temperatures (e.g., 50°C), and samples were analyzed over time (e.g., 30 days) to confirm the retention of chemical properties and antiviral potency [1].
- **Differential Scanning Calorimetry (DSC):** This technique determines the melting point and can identify decomposition events. The melting point of UC781 was found to be approximately **130 °C** [3].

The workflow for a comprehensive thermal hazard assessment, as applied in pharmaceutical development, is summarized below:



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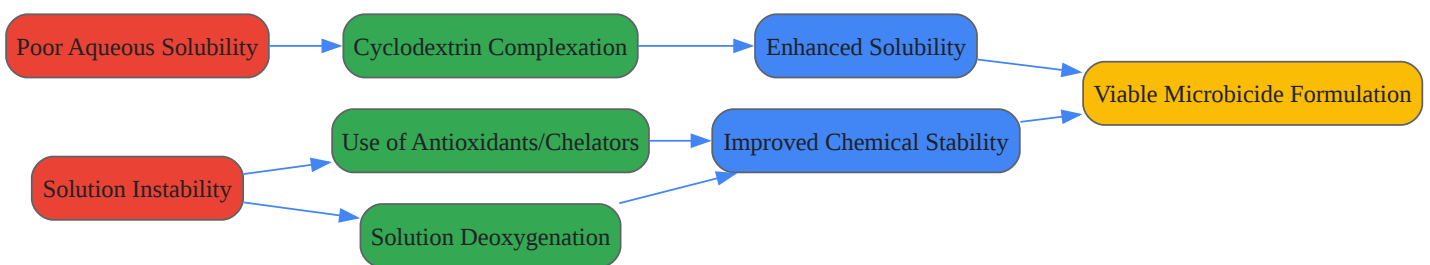
Figure 1: Workflow for thermal stability and hazard assessment of pharmaceuticals, integrating DSC, TGA, and calorimetry [6].

Chemical Stability and Solubility Enhancement Protocol

To address **UC-781**'s poor aqueous solubility and stability in solution, researchers have successfully used cyclodextrins and antioxidants.

- **Inclusion Complex Formation:** Prepare solutions of **sulfobutylether- β -cyclodextrin (SBE- β -CD)** or **hydroxypropyl- β -cyclodextrin (HP- β -CD)** in a buffer like phosphate (e.g., 20 mM, pH 6.8). Add an excess of UC781 and agitate the mixture to reach equilibrium. Filter and analyze the supernatant by HPLC to determine the dissolved drug concentration and construct a phase-solubility diagram [2].
- **Oxidative Stability Testing:** To suppress oxidative degradation, include **chelating agents** like EDTA (e.g., 0.01% w/v) in the formulation, either alone or in combination with **citric acid**. **Deoxygenation** of the solution by purging with nitrogen gas has also been shown to significantly improve stability [2].

The logical relationship between **UC-781**'s challenges and the formulation strategies to overcome them is as follows:



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Figure 2: Logical flow from **UC-781**'s key development challenges to formulation strategies and outcomes [2] [4].

Formulation Strategies for Enhanced Stability

The core challenge in developing **UC-781** is its poor aqueous solubility, which can be overcome with several advanced formulation techniques:

- **Cyclodextrin Inclusion Complexes:** Formation of inclusion complexes with cyclodextrins like **SBE- β -CD** and **HP- β -CD** is a well-established strategy. This not only improves aqueous solubility through host-guest interactions but can also enhance stability by shielding the drug molecule from the aqueous environment [2] [4].
- **Solid Dispersions:** Forming fast-disintegrating tablets or solid dispersions using polymers like **HPMC** or **PVPVA 64** in combination with surfactants such as **Vitamin E TPGS** can significantly improve the dissolution properties of UC781 [2].

- **Lipophilic Gels:** UC781 has been successfully formulated in **Replens gel** (up to 5% concentration), showing excellent stability and retained virucidal activity. This form is directly applicable for topical vaginal drug delivery [1].

Gaps in Current Data and Further Research

It is important to note that while the existing data is promising for topical applications, a comprehensive preformulation dataset for **UC-781** is not fully available in the public domain. Key areas where data is limited or unavailable include:

- **Long-term, real-time stability data** under ICH guidelines for various dosage forms.
- A complete **pH-solubility profile** across the full physiologic range.
- **Compatibility data** with a wide range of pharmaceutical excipients.
- **Photostability** data, which is a critical quality parameter.

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References

1. Preclinical Studies on Thiocarboxanilide UC-781 as a ... [pubmed.ncbi.nlm.nih.gov]
2. Approaches to improve the stability of the antiviral agent ... [sciencedirect.com]
3. Preformulation studies of EFdA, a novel nucleoside reverse ... [pmc.ncbi.nlm.nih.gov]
4. A thermodynamic study of the cyclodextrin-UC781 ... [pmc.ncbi.nlm.nih.gov]
5. E2550 Standard Test Method for Thermal Stability by ... [astm.org]
6. Thermal Stability Testing [fauske.com]

To cite this document: Smolecule. [UC-781 thermal stability and pH stability]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b546217#uc-781-thermal-stability-and-ph-stability>]

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